

C.I. Direct Blue 75: A Potential Molecular Probe for Protein Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Direct blue 75

Cat. No.: B15553033

[Get Quote](#)

Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction:

C.I. Direct Blue 75, a trisazo class dye, is traditionally utilized in the textile industry for its dyeing properties.[1] However, its chemical structure and affinity for macromolecules suggest its potential as a molecular probe in biological research. While direct applications of **C.I. Direct Blue 75** as a fluorescent probe for specific protein aggregates like amyloid fibrils are not extensively documented in peer-reviewed literature, the analogous dye, C.I. Direct Blue 71, has demonstrated utility as a sensitive stain for proteins on blotting membranes.[2][3] This suggests that **C.I. Direct Blue 75** may also possess protein-binding capabilities that could be harnessed for various analytical applications in the life sciences.

This document provides an overview of the known properties of **C.I. Direct Blue 75** and proposes a potential application as a molecular probe for the detection of total protein on membranes, drawing parallels with the established protocols for Direct Blue 71. Further research is warranted to explore its fluorescent properties upon binding to specific protein conformations, such as amyloid fibrils.

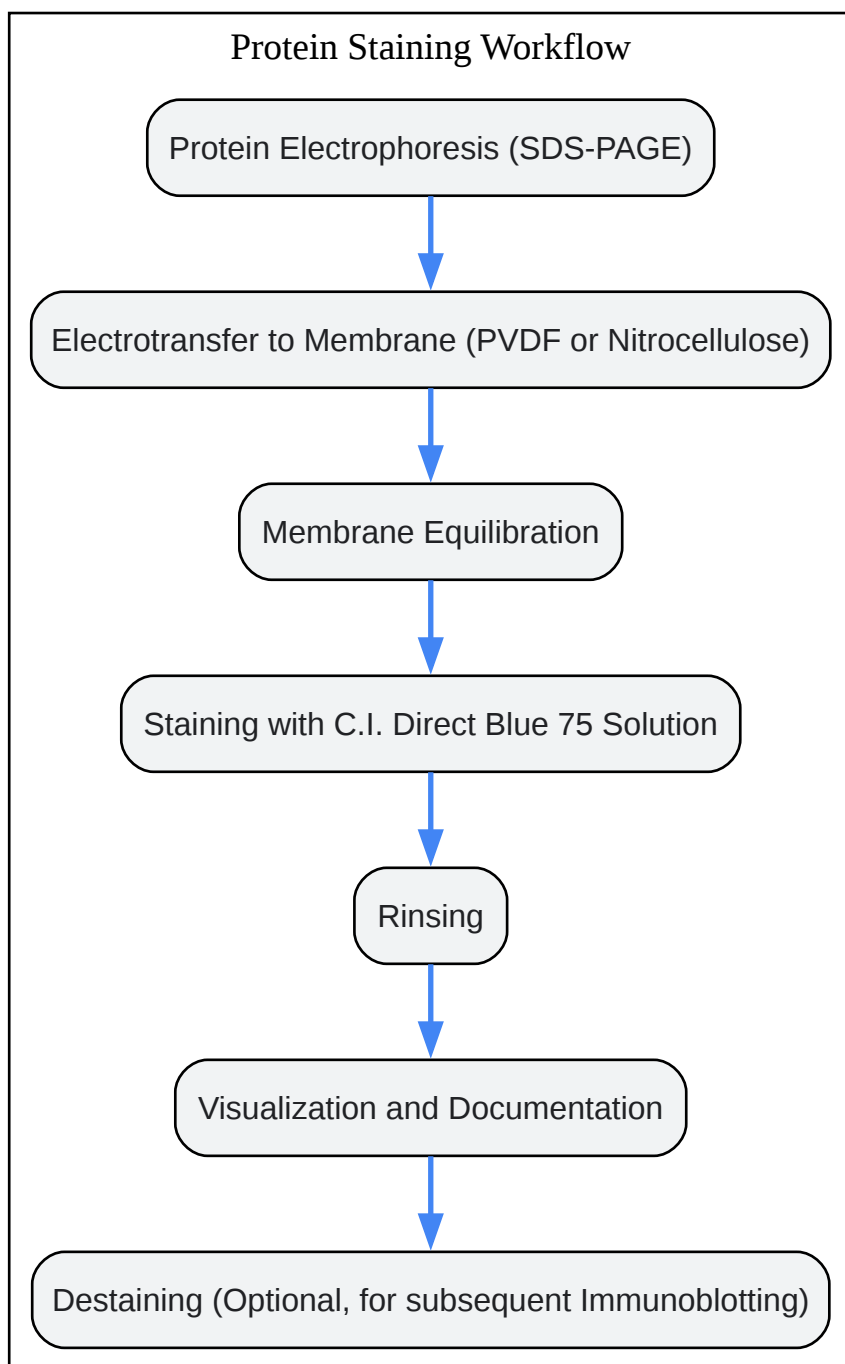
Chemical and Physical Properties of C.I. Direct Blue 75

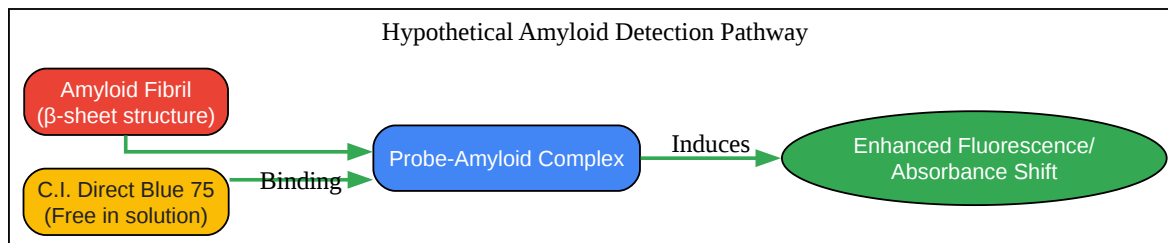
Property	Value	Reference
C.I. Name	C.I. Direct Blue 75	[1]
C.I. Number	34220	[1]
CAS Number	6428-60-0	[1]
Molecular Formula	C42H25N7Na4O13S4	[1]
Molecular Weight	1055.91 g/mol	[1]
Synonyms	Direct Blue 2GL, Direct Fast Blue 2GL	[1]
Appearance	Dark blue powder	[1]
Solubility	Soluble in water	[1]

Proposed Application: Sensitive Staining of Proteins on Blotting Membranes

Based on the successful application of C.I. Direct Blue 71 for staining proteins on nitrocellulose and PVDF membranes, **C.I. Direct Blue 75** is proposed as a potential alternative for the sensitive detection of electroblotted proteins.[\[2\]](#)[\[3\]](#) This application is valuable for confirming protein transfer efficiency before subsequent immunoblotting or for total protein quantification.

Experimental Workflow for Protein Staining on Membranes





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Direct Blue 71 staining of proteins bound to blotting membranes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [C.I. Direct Blue 75: A Potential Molecular Probe for Protein Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15553033#c-i-direct-blue-75-as-a-molecular-probe]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com